

Ecotoxicity and environmental fate of Disperse Black 9

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Black 9

Cat. No.: B079072

[Get Quote](#)

An In-depth Technical Guide on the Ecotoxicity and Environmental Fate of **Disperse Black 9**

For the attention of: Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a technical audience. It compiles available data on the ecotoxicity and environmental fate of **Disperse Black 9**. A significant lack of specific quantitative ecotoxicity data for this substance has been identified in publicly available literature and databases.

Executive Summary

Disperse Black 9 is a monoazo dye used in the textile and cosmetic industries for coloring synthetic fibers and in non-oxidative hair dye formulations.[1][2] While it serves its coloring purpose effectively due to its low water solubility and affinity for hydrophobic materials, concerns exist regarding its environmental impact.[3][4] This guide provides a comprehensive overview of the current knowledge on the ecotoxicity and environmental fate of **Disperse Black 9**. A critical finding of this review is the conspicuous absence of specific quantitative data (e.g., LC50, EC50) for aquatic and terrestrial organisms. General information on azo and disperse dyes suggests a potential for environmental risk, including toxicity to aquatic life and persistence under certain conditions.[5][6] The primary degradation pathway for azo dyes involves the reductive cleavage of the azo bond under anaerobic conditions, which can lead to the formation of potentially harmful aromatic amines.[5] Due to the data gaps, a definitive environmental risk assessment for **Disperse Black 9** cannot be completed at this time. This guide summarizes the available qualitative information, highlights the significant data

deficiencies, and outlines the standard experimental protocols that would be necessary to assess the ecotoxicity of this compound.

Physicochemical Properties

A summary of the key physicochemical properties of **Disperse Black 9** is presented in Table 1. These properties, particularly its low water solubility and lipophilic nature, are important determinants of its environmental behavior and potential for bioaccumulation.[\[3\]](#)

Table 1: Physicochemical Properties of **Disperse Black 9**

Property	Value	Reference
Chemical Name	2,2'-[[4-[(4-aminophenyl)azo]phenyl]imino]bisethanol	[7]
CAS Number	20721-50-0, 12222-69-4	[4] [7]
Molecular Formula	C16H20N4O2	[7]
Molecular Weight	300.36 g/mol	[7]
Appearance	Data not available	
Water Solubility	Sparingly soluble	[3]
Log Kow (Octanol-Water Partition Coefficient)	Data not available	
Vapor Pressure	Data not available	
Melting Point	157-160 °C	[8]

Environmental Fate Persistence and Degradation

The environmental persistence of **Disperse Black 9**, like other azo dyes, is highly dependent on environmental conditions. Azo dyes are generally resistant to aerobic biodegradation.[\[5\]](#) The primary mechanism of degradation is the reductive cleavage of the azo bond (-N=N-) under

anaerobic conditions, which are prevalent in sediments and some wastewater treatment systems.[5] This process results in the decolorization of the dye and the formation of aromatic amines. These aromatic amine metabolites may themselves be persistent and toxic.[5][6]

The complete mineralization of the resulting aromatic amines typically requires subsequent aerobic conditions.[9] Therefore, a sequential anaerobic-aerobic treatment process is often necessary for the effective removal of azo dyes from wastewater.[9][10]



[Click to download full resolution via product page](#)

Caption: Environmental degradation pathway of azo dyes like **Disperse Black 9**.

Bioaccumulation

Due to their hydrophobic and lipophilic nature, disperse dyes have a potential for bioaccumulation in aquatic organisms.[11] However, specific studies on the bioaccumulation potential of **Disperse Black 9** are not available. The octanol-water partition coefficient (Log Kow), a key indicator of bioaccumulation potential, is also not reported for this substance.

Ecotoxicity

A thorough search of scientific literature and regulatory databases reveals a significant lack of quantitative ecotoxicity data for **Disperse Black 9**. Safety Data Sheets for the substance explicitly state that no data is available for its toxicity to fish, daphnia, and algae.

Aquatic Ecotoxicity

While specific data for **Disperse Black 9** is absent, disperse dyes as a class are considered to be toxic or potentially toxic to aquatic organisms.[5] Azo dyes, in general, have been shown to exert a range of toxic effects on aquatic life, including lethal, genotoxic, mutagenic, and carcinogenic impacts.[5][6]

Table 2: Summary of Aquatic Ecotoxicity Data for **Disperse Black 9**

Test Organism	Endpoint	Value	Reference
Fish (e.g., Pimephales promelas)	96-hour LC50	No data available	
Invertebrates (e.g., Daphnia magna)	48-hour EC50	No data available	
Algae (e.g., Pseudokirchneriella subcapitata)	72-hour IC50	No data available	

Terrestrial and Sediment Ecotoxicity

There is no available information on the toxicity of **Disperse Black 9** to soil or sediment-dwelling organisms. Given its low water solubility, the sediment is a likely environmental sink for this compound, making sediment toxicity studies particularly relevant.

Experimental Protocols for Ecotoxicity Assessment

To address the data gaps in the ecotoxicity profile of **Disperse Black 9**, standardized testing according to internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), would be required. The following sections outline the general methodologies for key aquatic toxicity tests.

OECD 203: Fish, Acute Toxicity Test

This test evaluates the acute lethal toxicity of a substance to fish.

- Test Organism: Species such as Rainbow trout (*Oncorhynchus mykiss*), Zebrafish (*Danio rerio*), or Fathead minnow (*Pimephales promelas*).
- Methodology:
 - A range of concentrations of the test substance are prepared in water.
 - Groups of fish are exposed to each concentration for a period of 96 hours.

- Mortality and other signs of toxicity are observed and recorded at 24, 48, 72, and 96 hours.
- The concentration that is lethal to 50% of the test organisms (LC50) is calculated.

OECD 202: *Daphnia* sp. Acute Immobilisation Test

This test assesses the acute toxicity of a substance to aquatic invertebrates.

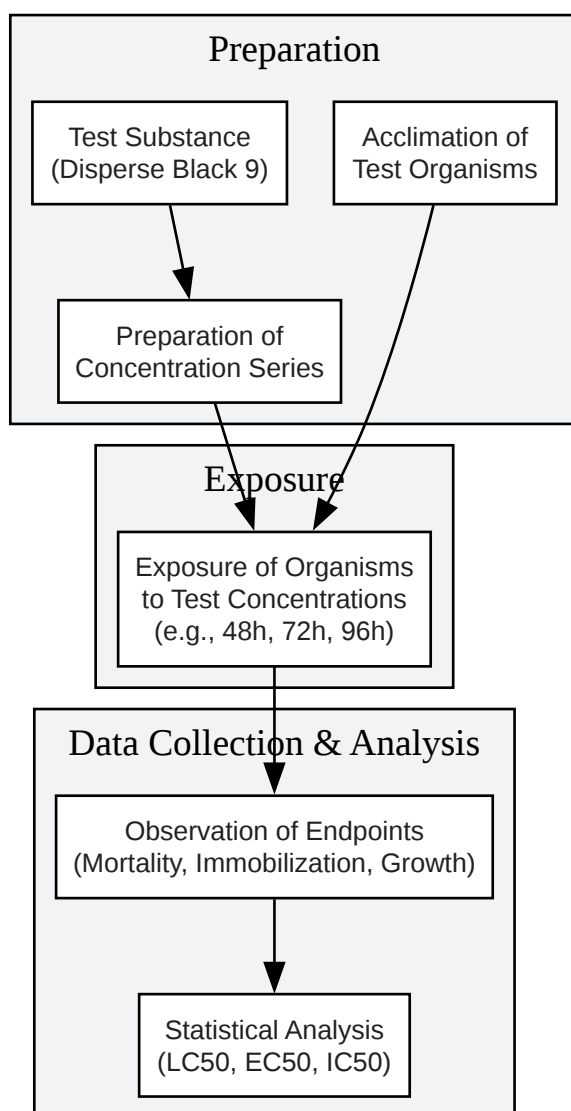
- Test Organism: *Daphnia magna*.
- Methodology:
 - Young daphnids (less than 24 hours old) are exposed to a series of concentrations of the test substance.
 - The exposure period is 48 hours.
 - The number of immobilized daphnids is recorded at 24 and 48 hours.
 - The effective concentration that causes immobilization in 50% of the daphnids (EC50) is determined.

OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This test determines the effect of a substance on the growth of freshwater algae.

- Test Organism: Green algae species such as *Pseudokirchneriella subcapitata*.
- Methodology:
 - Exponentially growing algal cultures are exposed to various concentrations of the test substance.
 - The test is typically run for 72 hours.

- Algal growth is measured at regular intervals by cell counts or other biomass surrogates (e.g., fluorescence).
- The concentration that inhibits growth by 50% (IC₅₀) is calculated based on the reduction in growth rate or yield compared to a control.



[Click to download full resolution via product page](#)

Caption: Generalized experimental workflow for aquatic ecotoxicity testing.

Signaling Pathways

There is currently no information available in the scientific literature regarding the specific signaling pathways in aquatic or terrestrial organisms that may be affected by **Disperse Black 9**. Research in this area would be necessary to understand the mechanisms of toxicity.

Conclusions and Recommendations

The available information on the ecotoxicity and environmental fate of **Disperse Black 9** is severely limited. While its chemical class (azo dye) and physical properties suggest a potential for environmental risk, the lack of specific quantitative data for **Disperse Black 9** precludes a formal risk assessment.

It is strongly recommended that standardized ecotoxicity studies be conducted on **Disperse Black 9** to determine its acute and chronic effects on a range of aquatic and terrestrial organisms. These studies should follow established international guidelines, such as those from the OECD. Furthermore, research into its biodegradation pathways, the identification and toxicity of its metabolites, and its potential for bioaccumulation is crucial for a comprehensive understanding of its environmental impact.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ec.europa.eu [ec.europa.eu]
- 2. Disperse Black 9 Safety Data Sheet | PDF | Combustion | Dye [scribd.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. Disperse Black 9 | High-Purity Dye | Supplier [benchchem.com]
- 5. nopr.niscpr.res.in [nopr.niscpr.res.in]
- 6. researchgate.net [researchgate.net]
- 7. Disperse Black 9 | C₁₆H₂₀N₄O₂ | CID 88669 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. hpvchemicals.oecd.org [hpvchemicals.oecd.org]

- 9. The environmental fate and effects of antifouling paint biocides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. scialert.net [scialert.net]
- 11. echemi.com [echemi.com]
- To cite this document: BenchChem. [Ecotoxicity and environmental fate of Disperse Black 9]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079072#ecotoxicity-and-environmental-fate-of-disperse-black-9]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com